

Jl130 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: Jl130

Cat. No.: B12385353

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Jl130 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with essential information and guidance for the effective use of **Jl130** in experimental settings.

Frequently Asked Questions (FAQs)

Q1: What is **Jl130** and what is its mechanism of action?

Jl130 is a small molecule inhibitor of the Hes1 transcription factor.[1] It functions by stabilizing the interaction between Prohibitin 2 (PHB2) and Hes1 outside of the nucleus, which prevents Hes1 from entering the nucleus and repressing its target genes.[1] This ultimately leads to cell cycle arrest at the G2/M phase.[2]

Q2: In which solvent is **Jl130** soluble?

Jl130 is soluble in Dimethyl Sulfoxide (DMSO).[1][2][3] Quantitative data indicates a solubility of up to 10 mM in DMSO[1] and approximately 2 mg/mL in DMSO, which may require ultrasonication and warming to fully dissolve.[3][4] It is important to use newly opened, anhydrous DMSO as its hygroscopic nature can negatively impact solubility.[3] Information regarding its solubility in other organic solvents or aqueous buffers is not readily available.

Q3: How should I prepare a stock solution of **Jl130**?

It is recommended to prepare a stock solution of **Jl130** in high-quality, anhydrous DMSO.[3] Based on the known solubility, a stock solution of up to 10 mM can be prepared.[1] For a 10 mM stock solution, dissolve 3.765 mg of **Jl130** (with a molecular weight of 376.46 g/mol) in 1 mL of DMSO. Assistance with dissolution can be achieved through gentle warming and ultrasonication.[3]

Q4: How should I store **Jl130** powder and stock solutions?

Jl130 powder should be stored in a dry, dark place. For short-term storage, 0-4°C is suitable, while -20°C is recommended for long-term storage.[2] Once dissolved in DMSO, it is advised to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles. These aliquots can be stored at -20°C for up to one month or at -80°C for up to six months.[3]

Troubleshooting Guide

Issue	Potential Cause	Recommended Solution
Jl130 powder will not dissolve in DMSO.	- The concentration is too high.- The DMSO is old or has absorbed water.- Insufficient agitation.	- Ensure you are not exceeding the 10 mM solubility limit.- Use fresh, anhydrous DMSO.- Gently warm the solution and use an ultrasonic bath to aid dissolution.
Jl130 precipitates out of solution when diluted into aqueous buffer (e.g., PBS, cell culture media).	- The final concentration of Jl130 in the aqueous buffer is above its solubility limit.- The final concentration of DMSO is too low to maintain solubility.	- Lower the final working concentration of Jl130.- Increase the concentration of your DMSO stock solution so a smaller volume is needed for dilution, thereby keeping the final DMSO percentage higher (while remaining within the tolerated limits for your experiment).- Perform serial dilutions in your aqueous buffer.
Variability in experimental results.	- Inconsistent stock solution concentration due to incomplete dissolution or precipitation.- Degradation of Jl130 in stock solution due to improper storage.	- Ensure complete dissolution of Jl130 when preparing the stock solution.- Aliquot and store stock solutions as recommended to avoid freeze-thaw cycles.

Quantitative Solubility Data

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	10 mM[1]	May require sonication and gentle warming for complete dissolution. Use of fresh, anhydrous DMSO is recommended.[3]
Dimethyl Sulfoxide (DMSO)	2 mg/mL (approximately 5.3 mM)[3][4]	
Ethanol	Data not available	
Methanol	Data not available	
Phosphate-Buffered Saline (PBS)	Data not available	Expected to be very low due to the hydrophobic nature of the compound.

Experimental Protocols

Protocol for Preparing a 10 mM Stock Solution of **Jl130** in DMSO

Materials:

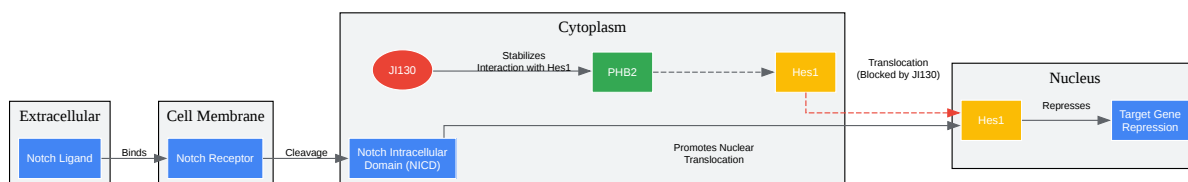
- **Jl130** powder
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes
- Vortex mixer
- Ultrasonic water bath

Procedure:

- Allow the **Jl130** powder and DMSO to reach room temperature before use.

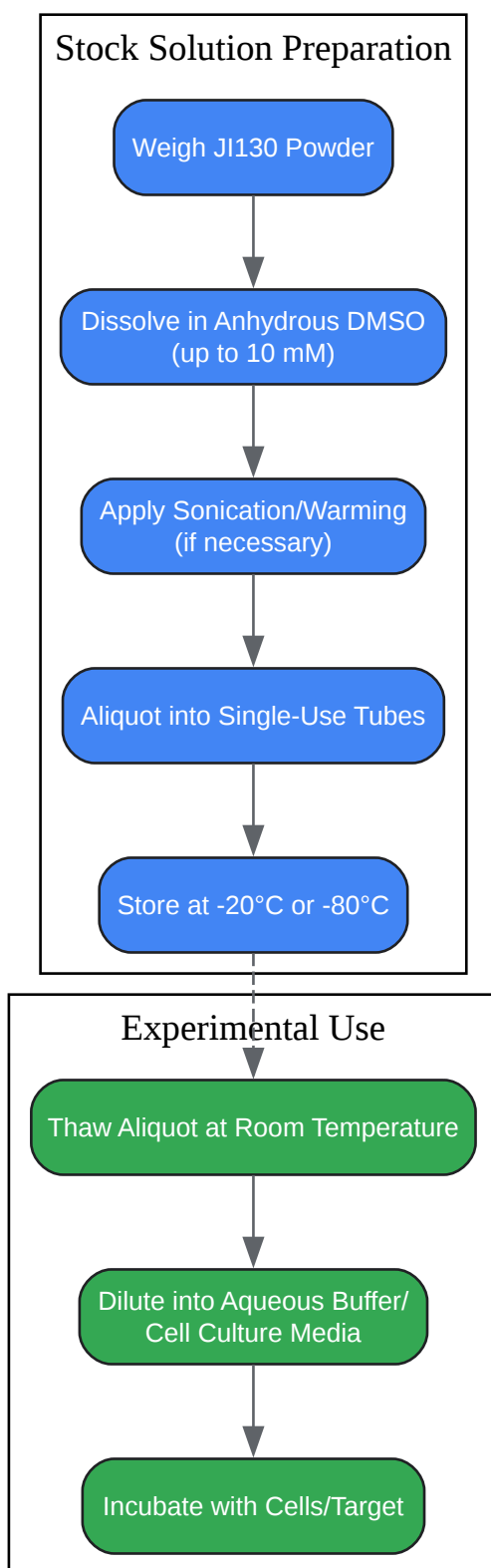
- Weigh out the desired amount of **Ji130** powder. For 1 mL of a 10 mM stock solution, use 3.765 mg of **Ji130** (assuming a molecular weight of 376.46 g/mol).
- Add the appropriate volume of anhydrous DMSO to the **Ji130** powder in a sterile tube.
- Vortex the solution for 1-2 minutes to facilitate dissolution.
- If the compound is not fully dissolved, place the tube in an ultrasonic water bath for 5-10 minutes. Gentle warming (to no more than 37°C) can also be applied.
- Visually inspect the solution to ensure there are no visible particles.
- Aliquot the stock solution into single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term storage or -80°C for long-term storage.

Visualizations



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Caption: Mechanism of action for **Ji130** in the Hes1 signaling pathway.



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Caption: Recommended workflow for **JI130** from preparation to experimental use.

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